

Establishing Indinavir-Resistant HIV-1 Strains in Cell Culture: Application Notes and Protocols

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Introduction

The emergence of drug-resistant Human Immunodeficiency Virus type 1 (HIV-1) strains is a significant challenge in the clinical management of HIV/AIDS. The HIV-1 protease inhibitor **Indinavir** (IDV) has been a component of highly active antiretroviral therapy (HAART). However, its efficacy can be compromised by the selection of resistant viral variants. Understanding the mechanisms of resistance and developing next-generation inhibitors requires robust in vitro models for generating and characterizing drug-resistant HIV-1. These application notes provide detailed protocols for the establishment of **Indinavir**-resistant HIV-1 strains in cell culture, methods for their characterization, and a summary of key resistance data.

Data Presentation

Table 1: In Vitro Susceptibility of Wild-Type and Indinavir-Resistant HIV-1 Mutants to Indinavir

HIV-1 Protease Mutant	Indinavir IC50 (nM) Range	Fold Change vs. Wild-Type	Key Amino Acid Substitutions
Wild-Type (WT)	1 - 11	1	-
M46I	-	2 - 5	Methionine to Isoleucine at position 46
V82A	-	5 - 15	Valine to Alanine at position 82
I84V	-	10 - 30	Isoleucine to Valine at position 84
M46I/V82A	-	15 - 40	Combined M46I and V82A
V82A/I84V	-	>50	Combined V82A and I84V
Quadruple Mutant (V32I/M46L/A71V/V82I)	-	~9.8 (relative to A-77003)	Multiple substitutions

Note: IC50 values can vary based on the specific HIV-1 strain, cell line, and assay conditions used. The fold change is a common metric for comparing resistance levels.

Table 2: Cross-Resistance of Indinavir-Resistant HIV-1 Mutants to Other Protease Inhibitors (Fold Change in IC50)

Protease Mutant	Lopinavir (LPV)	Atazanavir (ATV)	Darunavir (DRV)	Saquinavir (SQV)	Nelfinavir (NFV)	Amprenavir (APV)
M46I	1 - 3	1 - 2	<1	-	-	-
V82A	2 - 5	1 - 3	1 - 2	-	-	-
I84V	10 - 20	3 - 7	2 - 5	-	-	-
M46I/V82A	5 - 15	3 - 8	2 - 4	-	-	-
V82A/I84V	>30	5 - 15	3 - 8	-	-	-
Quadruple Mutant (G48V/A71V/I84V/L90M)	-	-	-	3.8	-	1.8
Quadruple Mutant (V32I/M46L/A71V/V82I)	-	-	-	Hypersusceptible (5-6 fold)	-	1.5

Note: "-" indicates data not readily available in the searched literature. Cross-resistance profiles are complex and can be influenced by the specific combination of mutations.

Experimental Protocols

Protocol 1: In Vitro Selection of Indinavir-Resistant HIV-1 by Serial Passage

This protocol describes a common method for generating drug-resistant HIV-1 variants in a stepwise manner.

Materials:

- HIV-1 permissive cell line (e.g., MT-2 or MT-4 cells)

- Complete cell culture medium (e.g., RPMI-1640 with 10% fetal bovine serum, penicillin, and streptomycin)
- Wild-type HIV-1 stock (e.g., NL4-3)
- **Indinavir** sulfate
- 96-well or 24-well cell culture plates
- HIV-1 p24 Antigen ELISA kit

Procedure:

- Cell Culture and Infection:
 - Culture MT-2 or MT-4 cells in complete medium.
 - Seed the cells in a culture plate at an appropriate density.
 - Infect the cells with a wild-type HIV-1 stock at a multiplicity of infection (MOI) that allows for robust viral replication.
- Initial Drug Concentration:
 - The starting concentration of **Indinavir** should be at or near the 50% effective concentration (EC50) or 50% inhibitory concentration (IC50) for the wild-type virus.[1] For **Indinavir**, this is typically in the low nanomolar range.[2][3]
- Serial Passage and Drug Escalation:
 - Culture the infected cells in the presence of the initial **Indinavir** concentration.
 - Monitor viral replication by observing cytopathic effects (CPE) or by measuring p24 antigen levels in the culture supernatant every 3-4 days.[2]
 - When viral replication is evident (i.e., significant CPE or a peak in p24 levels), harvest the cell-free supernatant containing the virus.

- Use this viral supernatant to infect fresh cells in a new culture plate.
- Increase the concentration of **Indinavir** by a factor of 1.5 to 2 with each subsequent passage.^[1] The drug concentration should only be increased once the virus demonstrates efficient spread through the culture.^[2]
- Continue this process of serial passage with escalating drug concentrations for multiple passages (e.g., 50-95 passages).^[1]
- Monitoring and Analysis:
 - At each passage, monitor viral replication.
 - Once the virus can consistently replicate at a significantly higher **Indinavir** concentration (e.g., >10-fold the initial IC₅₀), the resistance level should be quantified using a phenotypic susceptibility assay (see Protocol 2).
 - The proviral DNA from the resistant virus should be sequenced to identify mutations in the protease gene.

Protocol 2: Phenotypic Susceptibility Assay

This assay determines the concentration of a drug required to inhibit viral replication by 50% (IC₅₀).

Materials:

- Resistant viral strains (from Protocol 1 or site-directed mutagenesis)
- Wild-type HIV-1 stock (as a control)
- Target cells (e.g., TZM-bl reporter cells or PHA-stimulated PBMCs)
- Serial dilutions of **Indinavir**
- 96-well cell culture plates

- Method for quantifying viral replication (e.g., Luciferase assay for TZM-bl cells, p24 ELISA for PBMCs)

Procedure:

- Virus Preparation:
 - Prepare stocks of the resistant and wild-type viruses.
 - Titer the virus stocks to determine the appropriate amount for infection.
- Infection and Drug Treatment:
 - Seed target cells in 96-well plates.
 - Infect the cells with a pre-titered amount of virus.
 - Immediately after infection, add serial dilutions of **Indinavir** to the appropriate wells. Include control wells with no drug.
- Incubation and Quantification:
 - Incubate the plates at 37°C in a humidified, 5% CO₂ incubator.
 - After a set period (e.g., 48 hours for TZM-bl cells, 4-7 days for PBMCs), quantify viral replication using the chosen method.
- Data Analysis:
 - Plot the percentage of inhibition of viral replication against the logarithm of the **Indinavir** concentration.
 - Fit the data to a dose-response curve to calculate the IC₅₀ value.
 - The fold change in resistance is calculated by dividing the IC₅₀ of the resistant virus by the IC₅₀ of the wild-type virus.

Protocol 3: HIV-1 p24 Antigen ELISA

This protocol provides a general outline for a sandwich ELISA to quantify p24 antigen in cell culture supernatants.

Materials:

- HIV-1 p24 Antigen ELISA kit (follow manufacturer's instructions)
- Culture supernatants from HIV-1 infected cells
- 96-well microplate reader

General Procedure:

- **Plate Coating:** Coat a 96-well plate with a capture antibody specific for HIV-1 p24 and incubate.
- **Sample and Standard Incubation:** Add standards, controls, and test samples (culture supernatants) to the wells. Incubate to allow p24 to bind to the capture antibody.
- **Washing:** Wash the plate to remove unbound materials.
- **Detection Antibody:** Add a biotinylated anti-p24 detection antibody to each well and incubate.
- **Enzyme Conjugate:** Add Streptavidin-HRP conjugate and incubate.
- **Substrate Addition:** Add a substrate solution (e.g., TMB) and incubate to allow for color development.
- **Stop Reaction:** Add a stop solution to terminate the reaction.
- **Read Absorbance:** Measure the absorbance at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Generate a standard curve by plotting the absorbance of the standards against their known concentrations. Use the standard curve to determine the concentration of p24 in the test samples.

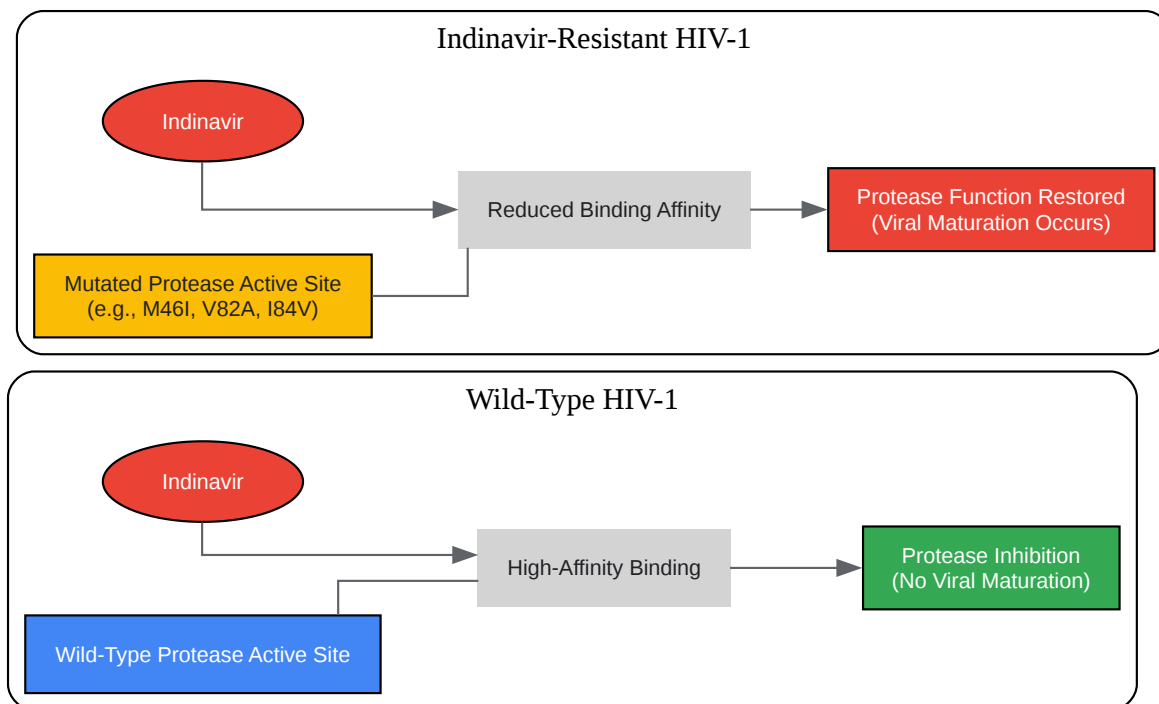
Mandatory Visualizations



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Caption: Experimental workflow for generating **Indinavir**-resistant HIV-1.

Mechanism of Indinavir Action and Resistance



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Caption: Mechanism of **Indinavir** resistance in HIV-1 protease.

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